

Application Notes and Protocols for the Quantitative Assay of Lignoceryl Carnitine

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Compound of Interest

Compound Name: 24:0 L-carnitine-d4

Cat. No.: B12398735

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Introduction

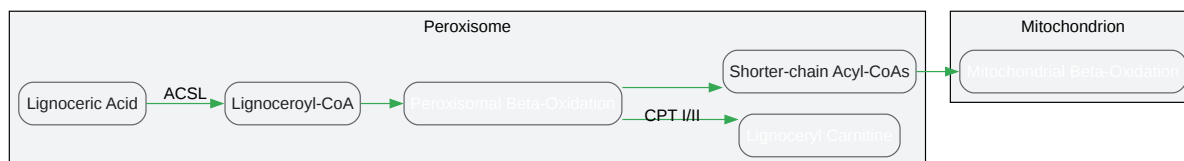
Lignoceryl carnitine (C24:0-carnitine) is a long-chain acylcarnitine that plays a crucial role in the metabolism of very-long-chain fatty acids (VLCFAs). It is formed during the peroxisomal beta-oxidation of lignoceric acid. The quantification of lignoceryl carnitine in biological matrices such as plasma and tissues is essential for the diagnosis and monitoring of certain inherited metabolic disorders, including X-linked adrenoleukodystrophy (X-ALD) and other peroxisomal biogenesis disorders. These conditions are characterized by the accumulation of VLCFAs, which can lead to severe neurological and adrenal dysfunction.

This document provides a detailed protocol for the sensitive and specific quantification of lignoceryl carnitine using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The method described herein is intended for researchers, scientists, and drug development professionals.

Metabolic Pathway of Lignoceryl Carnitine

Lignoceric acid, a very-long-chain fatty acid, is metabolized primarily through peroxisomal beta-oxidation. Within the peroxisome, lignoceric acid is activated to lignoceroyl-CoA, which then undergoes a series of enzymatic reactions to shorten the fatty acid chain. The shortened acyl-

CoA products can then be transported to the mitochondria for complete oxidation. Lignoceryl carnitine is an intermediate in this pathway, facilitating the transport of the lignoceryl group.

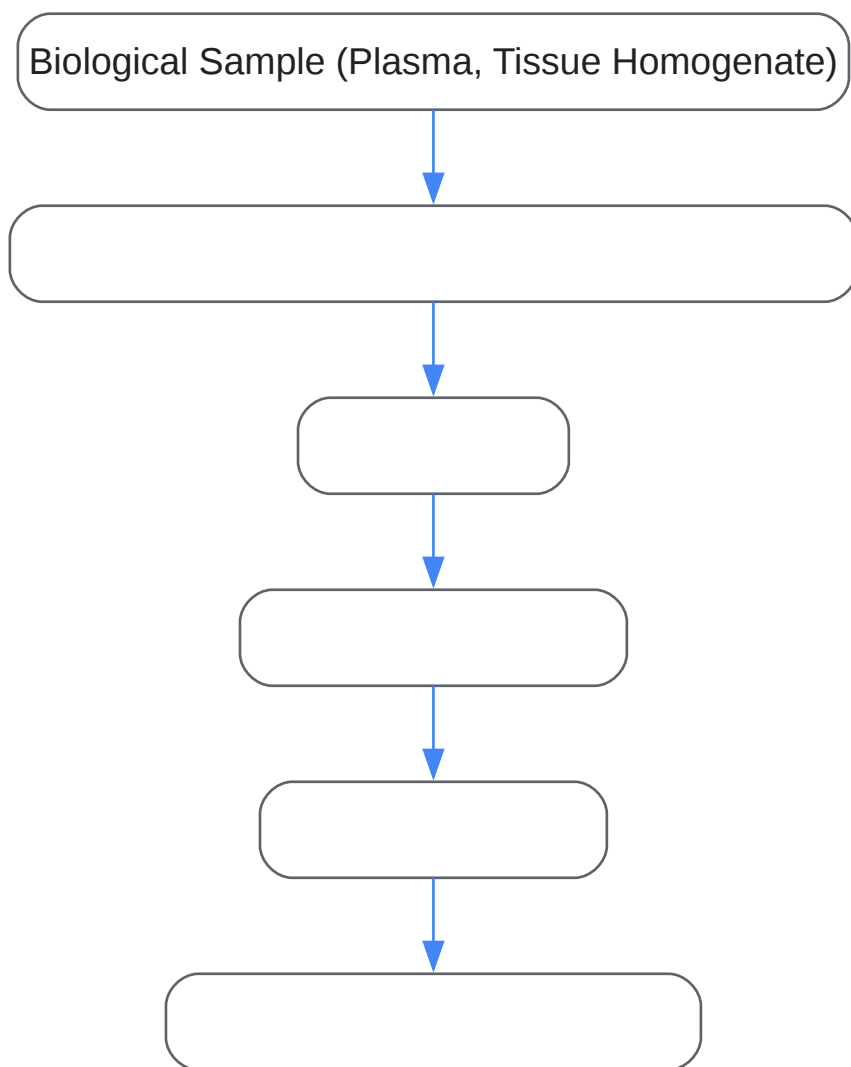


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Figure 1: Peroxisomal Beta-Oxidation of Lignoceric Acid.

Experimental Workflow for Lignoceryl Carnitine Quantification

The quantitative analysis of lignoceryl carnitine typically involves sample preparation, which includes protein precipitation and the addition of an internal standard, followed by LC-MS/MS analysis. The use of a stable isotope-labeled internal standard is crucial for accurate quantification.



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Figure 2: Experimental Workflow for Lignoceryl Carnitine Assay.

Detailed Experimental Protocol

Materials and Reagents

- Lignoceryl carnitine analytical standard
- Lignoceryl-d3-carnitine (or other suitable stable isotope-labeled internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)

- Formic acid (LC-MS grade)
- Ultrapure water
- Biological matrix (e.g., human plasma)

Sample Preparation

- Standard and Quality Control (QC) Preparation: Prepare stock solutions of lignoceryl carnitine and the internal standard in methanol. Serially dilute the lignoceryl carnitine stock solution with methanol to prepare calibration standards and QC samples at various concentrations.
- Sample Extraction:
 - To 50 µL of plasma sample, calibrator, or QC, add 200 µL of cold acetonitrile containing the internal standard (e.g., at 100 ng/mL).
 - Vortex the mixture for 1 minute to precipitate proteins.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a clean microcentrifuge tube or a 96-well plate.
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 80% acetonitrile with 0.1% formic acid).
 - Vortex briefly and centrifuge again at 14,000 x g for 5 minutes at 4°C.
 - Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- Liquid Chromatography:
 - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-1 min: 80% B
 - 1-8 min: Linearly increase to 95% B
 - 8-10 min: Hold at 95% B
 - 10-10.1 min: Return to 80% B
 - 10.1-15 min: Re-equilibrate at 80% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL
- Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Lignoceryl Carnitine:m/z 540.5 → 85.1
 - Lignoceryl-d3-carnitine (IS):m/z 543.5 → 85.1
 - Ion Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 400°C

- Cone Gas Flow: 50 L/hr
- Desolvation Gas Flow: 800 L/hr

Data Analysis and Quantification

- Integrate the peak areas for both lignoceryl carnitine and the internal standard.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards using a weighted ($1/x^2$) linear regression.
- Determine the concentration of lignoceryl carnitine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Quantitative Data Summary

The following tables summarize the expected performance characteristics of the quantitative assay for lignoceryl carnitine. This data is illustrative and should be validated in your laboratory.

Table 1: Calibration Curve Parameters

Parameter	Value
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Weighting Factor	$1/x^2$

Table 2: Precision and Accuracy

QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
LLOQ	1	< 15	< 15	85 - 115
Low QC	3	< 10	< 10	90 - 110
Mid QC	100	< 10	< 10	90 - 110
High QC	800	< 10	< 10	90 - 110

Table 3: Recovery

QC Level	Nominal Conc. (ng/mL)	Recovery (%)
Low QC	3	85 - 110
Mid QC	100	85 - 110
High QC	800	85 - 110

Table 4: Estimated Reference Range in Human Plasma

Analyte	Estimated Reference Range (ng/mL)
Lignoceryl Carnitine	< 10

Disclaimer: The quantitative data and reference range provided are illustrative and based on typical performance for long-chain acylcarnitine assays. Each laboratory should establish and validate its own performance characteristics and reference intervals.

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